

mebeverine clinical trial outcomes Rome III IV criteria

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Compound Focus: Mebeverine Hydrochloride

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Mebeverine Clinical Trial Outcomes with Rome Criteria

Study & Diagnostic Criteria	Patient Population & Trial Design	Key Efficacy Outcomes	Safety & Tolerability
Multinational Observational Study (Rome III) [1]	n=607 ; IBS mixed subtypes; Prospective observational; Mebeverine (135 mg TDS or 200 mg BD) for 8 weeks [1].	Quality of Life (IBS-QOL): Significant improvement from baseline at Week 4 (+11.8 points) and Week 8 (+24.3 points; $p < 0.001$). The improvement exceeded the threshold for a meaningful clinical response [1].	Favorable safety profile confirmed [1].
RCT vs. Drotaverine (Rome III) [2]	n=200 ; IBS mixed subtypes; Randomized, double-blind; Mebeverine 135 mg TDS for 4 weeks [2].	Pain Severity: Significant reduction from baseline (46.1% reduction by Week 4). Comparison: Drotaverine showed a superior reduction in pain severity (74%) and frequency from Day 3 onward [2].	Not emphasized; both treatments were well-tolerated in the study context [2].
Systematic Review (Rome I-	22 studies (19 RCTs); Review of literature	Abdominal Pain: 6 of 22 studies reported significant pain reduction	Adverse events were rare and

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IV) [3]	from 1965-2021 [3].	($p < 0.05$ to $p < 0.001$). Improvement also seen in bowel habits, distension, and stool consistency. Global Improvement: Some older studies in the review did not show significant improvement over placebo [3].	comparable to IBS symptoms, indicating a good safety profile [3].

Detailed Experimental Methodologies

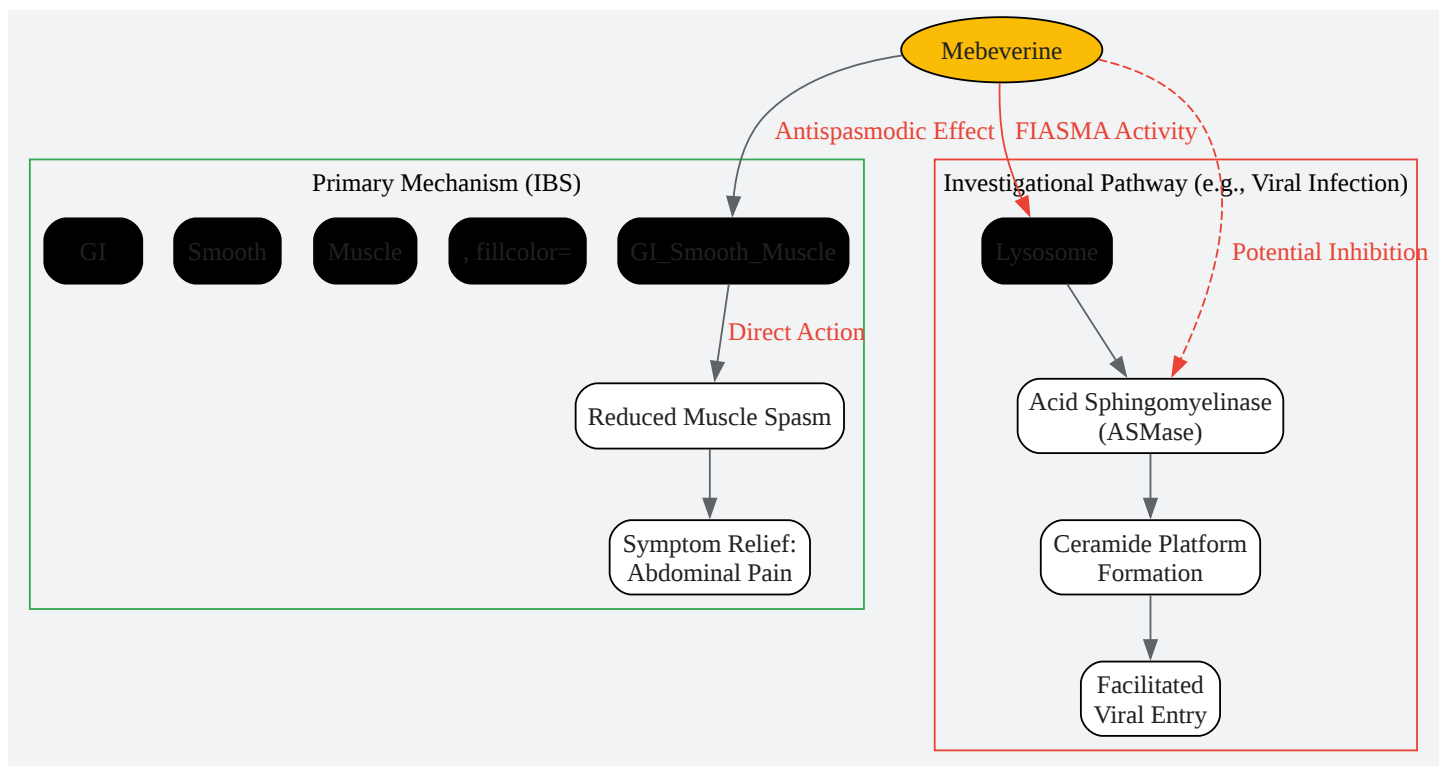
For researchers designing clinical trials, the methodologies from these studies provide a robust framework.

- **Patient Diagnosis and Enrollment:** The most consistent feature in modern trials is the use of standardized **Rome III criteria** for patient diagnosis [1] [2]. Studies typically include all IBS subtypes (IBS-C, IBS-D, IBS-M) and use a **1-2 week "run-in" period** where all IBS-specific medications are stopped to establish a reliable baseline [2].
- **Intervention and Dosing:** Common regimens include:
 - **Mebeverine 135 mg three times daily (TDS)** [2].
 - **Mebeverine 200 mg twice daily (BD)**, a sustained-release formulation shown to be therapeutically equivalent to the 135 mg TDS regimen [4] [1].
- **Outcome Measurement:** Trials use a combination of patient-reported outcome (PRO) tools:
 - **IBS-Symptom Severity Scale (IBS-SSS):** Assesses abdominal pain, distension, bowel habits, and life interference. A reduction of ≥ 50 points is considered clinically meaningful [5] [2].
 - **IBS-Quality of Life (IBS-QOL) Measure:** A 34-item questionnaire where an increase of ≥ 10.2 points indicates a minimal important response, and ≥ 14 points indicates a meaningful clinical response [1].
 - **Visual Analogue Scale (VAS) or Pain Severity Scale (PSS):** Used for daily tracking of abdominal pain [2].
- **Study Blinding:** High-quality studies are **double-blinded**, using identical-looking capsules to maintain the blinding of both participants and investigators [2].

Mechanism of Action and Research Frontiers

Mebeverine is classified as a musculotropic antispasmodic. It acts directly on the smooth muscle of the gastrointestinal tract, relieving spasms without affecting normal gut motility. Its action is distinct from anticholinergic agents, which explains its low incidence of typical side effects like dry mouth or blurred vision [3] [5] [2].

The following diagram illustrates the drug's primary mechanism and a potential novel research pathway identified through computational repurposing screens.



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Interpretation of Clinical Data and Further Research

- **Efficacy in Modern Context:** Evidence confirms that mebeverine improves IBS symptoms and quality of life, particularly in abdominal pain and overall well-being. Its favorable safety profile makes it a viable first-line option [3] [1].
- **Placebo Response:** The significant placebo effect common in IBS trials may influence outcomes. An older meta-analysis concluded that while mebeverine was well-tolerated, its global efficacy over placebo was not statistically significant, highlighting the challenge of demonstrating drug-placebo differences in IBS [6].
- **Comparative Effectiveness:** Head-to-head trials suggest that other antispasmodics like drotaverine may provide faster and greater pain relief [2]. Furthermore, a fixed-dose combination of mebeverine with chlordiazepoxide has shown effectiveness, indicating a benefit in patients with comorbid anxiety [5].
- **Novel Research Directions:** In silico studies have identified mebeverine as a potential **Functional Inhibitor of Acid Sphingomyelinase (FIASMA)**. This suggests a possible repurposing for viral infections like COVID-19, though this remains a computational prediction requiring clinical validation [7].

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